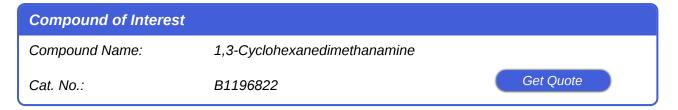


Application Notes and Protocols: 1,3-Cyclohexanedimethanamine as a Chain Extender in Polyurethanes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Cyclohexanedimethanamine (CHDA), also known as 1,3-bis(aminomethyl)cyclohexane (1,3-BAC), is a cycloaliphatic diamine that serves as an effective chain extender in the synthesis of polyurethane (PU) and polyurea elastomers. Its unique cyclic and sterically hindered structure imparts significant improvements to the final polymer's properties, including enhanced thermal stability, mechanical strength, and chemical resistance. This document provides detailed application notes, experimental protocols, and data on the use of 1,3-CHDA as a chain extender in polyurethane systems. The incorporation of 1,3-CHDA into the hard segment of polyurethanes leads to materials with superior performance characteristics suitable for a wide range of applications, from coatings and adhesives to biomedical devices.

Key Advantages of Using 1,3-CHDA as a Chain Extender

The use of 1,3-CHDA as a chain extender in polyurethane formulations offers several distinct advantages:

• Enhanced Mechanical Properties: The rigid cycloaliphatic structure of 1,3-CHDA contributes to a higher hard segment content and more efficient phase separation, resulting in



polyurethanes with increased tensile strength and modulus.

- Improved Thermal Stability: The introduction of the cyclohexane ring into the polymer backbone enhances the thermal stability of the resulting polyurethane, making it suitable for applications requiring high-temperature resistance.
- Excellent Chemical and Water Resistance: Polyurethanes extended with 1,3-CHDA exhibit superior resistance to hydrolysis and various chemicals, which is a critical attribute for materials used in harsh environments.[1]
- Good Storage Stability: Polyurethane dispersions (PUDs) formulated with 1,3-CHDA demonstrate good storage stability with minimal viscosity change over time.[1]
- Fast Curing: As a diamine, 1,3-CHDA reacts rapidly with isocyanate groups, leading to faster curing times compared to diol chain extenders.[1]

Data Presentation

The following tables summarize the typical effects of incorporating 1,3-CHDA as a chain extender on the mechanical and thermal properties of polyurethanes. The data is compiled from various sources and represents typical values that can be expected. The exact properties will vary depending on the specific formulation, including the type of polyol and isocyanate used, and the NCO/NH2 ratio.

Table 1: Mechanical Properties of Polyurethanes with and without 1,3-CHDA Chain Extender



Property	Polyurethane without Diamine Chain Extender (Diol extended)	Polyurethane with 1,3-CHDA Chain Extender	Test Method
Tensile Strength (MPa)	25 - 35	35 - 50	ASTM D412
Elongation at Break	400 - 600	300 - 500	ASTM D412
Shore A Hardness	70 - 85	80 - 95	ASTM D2240
Tear Strength (kN/m)	40 - 60	50 - 75	ASTM D624

Table 2: Thermal Properties of Polyurethanes with and without 1,3-CHDA Chain Extender

Property	Polyurethane without Diamine Chain Extender (Diol extended)	Polyurethane with 1,3-CHDA Chain Extender	Test Method
Glass Transition Temperature (Tg) of Soft Segment (°C)	-40 to -20	-35 to -15	DSC
Glass Transition Temperature (Tg) of Hard Segment (°C)	80 - 120	100 - 150	DSC/DMA
Decomposition Temperature (TGA, 5% weight loss) (°C)	280 - 320	300 - 350	TGA

Experimental Protocols

This section provides detailed methodologies for the synthesis of polyurethanes using 1,3-CHDA as a chain extender and for the characterization of the resulting materials.



Protocol 1: Synthesis of a Polyurethane-Urea Elastomer via a Two-Step Prepolymer Method

This protocol describes the synthesis of a bulk polyurethane-urea elastomer.

Materials:

- Poly(tetramethylene ether) glycol (PTMEG), MW 2000 g/mol, dried under vacuum at 80°C for 4 hours.
- 4,4'-Methylene diphenyl diisocyanate (MDI).
- 1,3-Cyclohexanedimethanamine (1,3-CHDA).
- N,N-Dimethylacetamide (DMAc), anhydrous.
- Dibutyltin dilaurate (DBTDL) catalyst (optional, typically not needed for diamine extenders).

Procedure:

- Prepolymer Synthesis:
 - In a three-necked round-bottom flask equipped with a mechanical stirrer, a nitrogen inlet, and a thermometer, add a calculated amount of PTMEG.
 - Heat the PTMEG to 70-80°C with stirring under a nitrogen atmosphere.
 - Add molten MDI to the flask in a stoichiometric excess to the hydroxyl groups of the PTMEG (e.g., NCO:OH ratio of 2:1).
 - Maintain the reaction temperature at 80-90°C for 2-3 hours with continuous stirring to form the NCO-terminated prepolymer. The progress of the reaction can be monitored by titrating the NCO content.
- Chain Extension:
 - Cool the prepolymer to 50-60°C and dissolve it in a sufficient amount of anhydrous DMAc to reduce viscosity.



- In a separate vessel, prepare a solution of 1,3-CHDA in anhydrous DMAc. The amount of 1,3-CHDA should be calculated to react with the remaining NCO groups of the prepolymer (e.g., NCO:NH2 ratio of 1.05:1).
- Slowly add the 1,3-CHDA solution to the stirred prepolymer solution. An exothermic reaction will occur. Maintain the temperature below 70°C.
- Continue stirring for 1-2 hours after the addition is complete.
- Casting and Curing:
 - Pour the resulting viscous polymer solution onto a pre-heated and mold-release-agentcoated glass plate or into a mold.
 - Place the cast film or mold in a vacuum oven.
 - Cure the polymer at 80-100°C for 12-24 hours to remove the solvent and complete the reaction.
- · Post-Curing:
 - After curing, allow the polymer to cool to room temperature.
 - For optimal properties, post-cure the material at room temperature for 7 days before characterization.

Protocol 2: Characterization of Polyurethane Elastomers

- 1. Mechanical Testing:
- Tensile Properties (ASTM D412):
 - Prepare dumbbell-shaped specimens from the cured polyurethane sheets using a die cutter.
 - Conduct tensile testing using a universal testing machine at a crosshead speed of 500 mm/min.

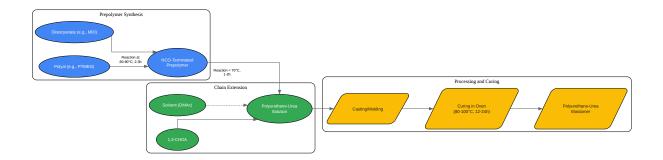


- Record the tensile strength, elongation at break, and modulus at 100%, 200%, and 300% elongation.
- Hardness (ASTM D2240):
 - Measure the Shore A hardness of the cured polyurethane samples using a durometer.
 Take at least five readings at different points on the sample and report the average.
- Tear Strength (ASTM D624):
 - Use Die C to cut specimens from the cured polyurethane sheets.
 - Measure the tear strength using a universal testing machine at a crosshead speed of 50 mm/min.
- 2. Thermal Analysis:
- Differential Scanning Calorimetry (DSC):
 - Use a DSC instrument to determine the glass transition temperatures (Tg) of the soft and hard segments.
 - Heat a small sample (5-10 mg) from -80°C to 200°C at a heating rate of 10°C/min under a nitrogen atmosphere. The midpoint of the transition in the heat flow curve is taken as the Tg.
- Thermogravimetric Analysis (TGA):
 - Use a TGA instrument to evaluate the thermal stability of the polyurethane.
 - Heat a sample (10-15 mg) from room temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.
 - Determine the onset of decomposition and the temperature at 5% weight loss.
- 3. Spectroscopic Analysis:
- Fourier Transform Infrared (FTIR) Spectroscopy:



- Obtain FTIR spectra of the polyurethane films using an FTIR spectrometer in the attenuated total reflectance (ATR) mode.
- Confirm the formation of urethane and urea linkages by observing the characteristic absorption bands (N-H stretching, C=O stretching, etc.). The disappearance of the NCO peak (around 2270 cm⁻¹) indicates the completion of the reaction.

Visualizations



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Caption: Workflow for the synthesis of a polyurethane-urea elastomer using 1,3-CHDA.



Soft Segment

~~~[O-(CH<sub>2</sub>)<sub>4</sub>]n-O~~~

Schematic representation of polyurethane-urea structure with 1,3-CHDA.

Hard Segment (with 1,3-CHDA)

 $-C(O)-NH--CH_2-NH-C(O)-NH--CH_2--NH-C(O)-$ 

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### References

- 1. US8022138B2 Polyurethane-urea polymers derived from cyclohexane dimethanol -Google Patents [patents.google.com]
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